

Spectroscopic Data for 2-(2-Methylphenyl)benzaldehyde: An In-depth Technical Guide

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Compound of Interest

Compound Name: **2-(2-Methylphenyl)benzaldehyde**

Cat. No.: **B1586796**

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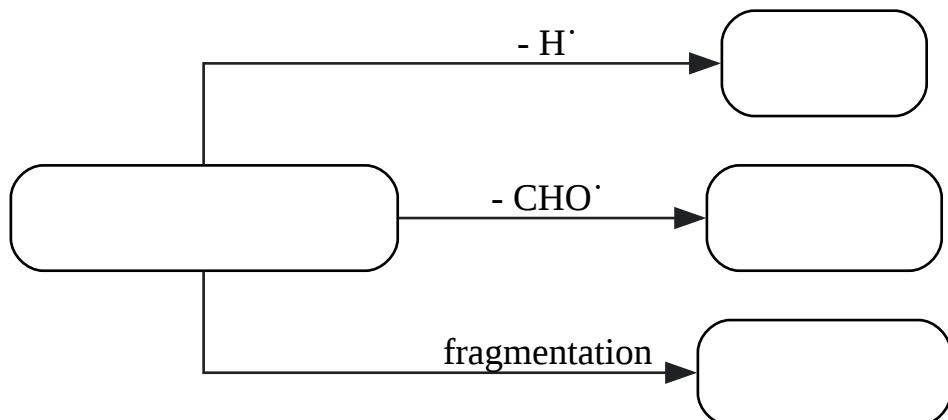
Abstract

This technical guide provides a comprehensive overview of the key spectroscopic data for the analytical characterization of **2-(2-Methylphenyl)benzaldehyde**, a biphenyl derivative of significant interest in synthetic chemistry. Due to the limited availability of consolidated spectral data in public repositories, this document synthesizes information from analogous compounds and theoretical predictions to offer a robust framework for researchers, scientists, and drug development professionals. This guide will delve into the theoretical underpinnings of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) as they apply to this specific molecular structure, providing predicted data and detailed interpretations.

Introduction

2-(2-Methylphenyl)benzaldehyde, systematically known as 2'-methyl-[1,1'-biphenyl]-2-carbaldehyde (CAS No. 7111-68-4), is an aromatic aldehyde featuring a biphenyl core. The steric hindrance introduced by the ortho-methyl and ortho-aldehyde groups leads to a twisted conformation, influencing its chemical reactivity and spectroscopic properties. Accurate spectroscopic characterization is paramount for confirming the identity and purity of this compound in various synthetic applications. This guide will serve as a valuable resource by presenting a detailed analysis of its expected spectroscopic signature.

Molecular Structure

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